

Application Notes and Protocols for Novel Polymer Testing using RJG DECOUPLED MOLDING®

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RJG-2051

Cat. No.: B15612025

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed framework for utilizing RJG's DECOUPLED MOLDING® methodology to characterize the processability and key physical properties of novel polymers. This approach offers a systematic and data-driven alternative to traditional trial-and-error methods, enabling more efficient material evaluation and development. By separating the injection molding process into distinct stages—fill, pack, and hold—DECOUPLED MOLDING® allows for precise control and analysis of a polymer's behavior under various processing conditions.^{[1][2][3][4][5]} This is particularly valuable for characterizing new materials where processing windows are unknown.

The use of in-mold cavity pressure sensors is central to this methodology, providing real-time feedback on the material's state within the mold.^{[6][7]} This data, when captured and analyzed with systems like RJG's eDART®, allows for the direct correlation of process parameters to material properties such as viscosity, shrinkage, and compressibility.^{[8][9]}

Core Principles of DECOUPLED MOLDING® for Polymer Testing

Traditional injection molding often combines the fill and pack stages, making it difficult to distinguish the individual effects of pressure and velocity on the final part.^[5] DECOUPLED

MOLDING® separates these stages, allowing for a more controlled and analytical approach.[1][2][3][4][10]

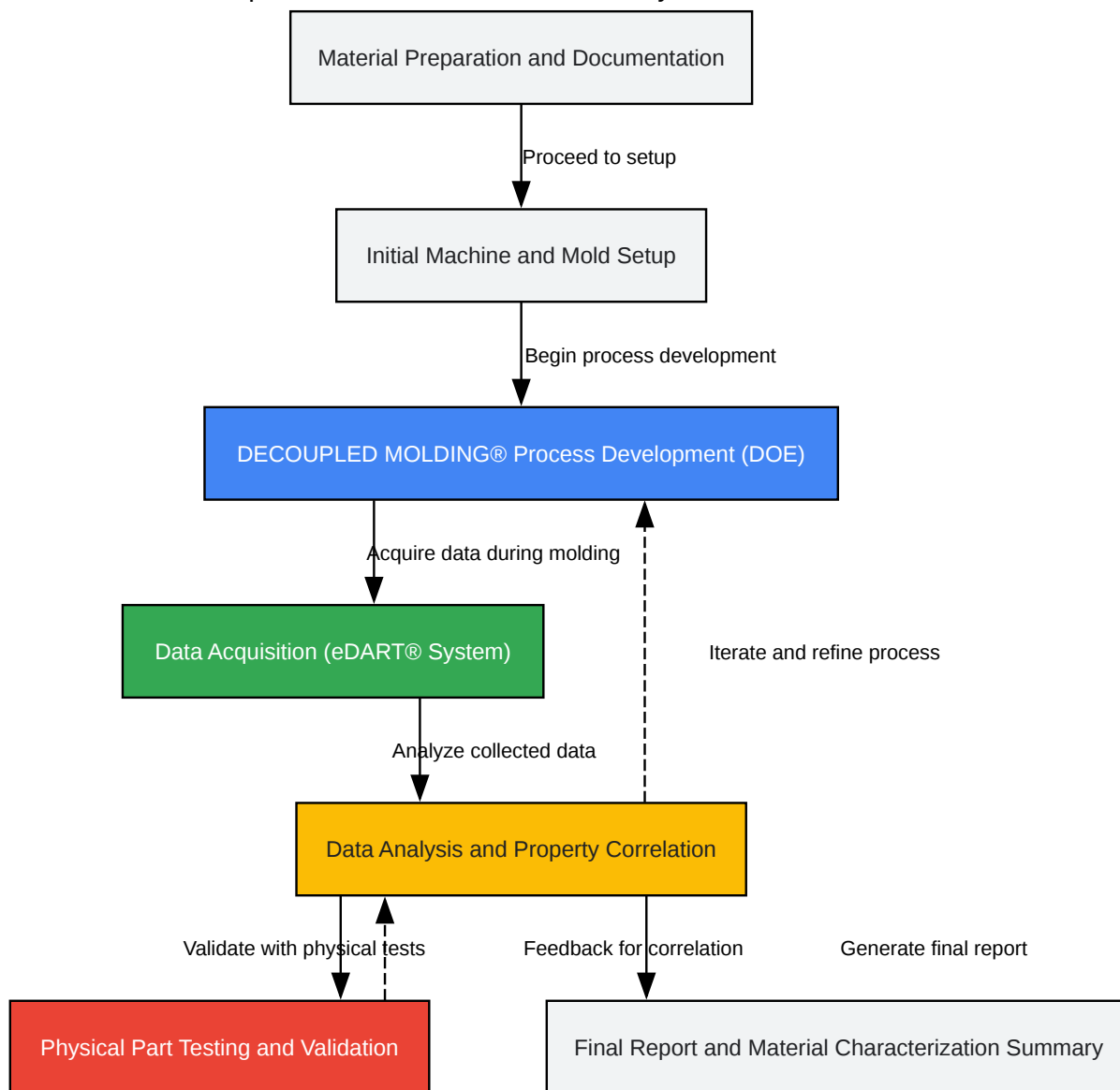
- DECOUPLED MOLDING® II (DII): This method separates the process into two stages: a velocity-controlled fill and a pressure-controlled pack and hold.[5] The goal is to fill the mold to approximately 95-98% capacity at a controlled velocity and then switch to a set pressure to pack out the part and hold it until the gate freezes.[2] This method helps to minimize the impact of viscosity variations during the fill stage.[5]
- DECOUPLED MOLDING® III (DIII): DIII further separates the process into three distinct stages: a velocity-controlled fill, a velocity-controlled pack, and a pressure-controlled hold.[5][6] This method provides the most precise control, especially when using cavity pressure sensors to trigger the switch from the packing to the holding stage.[1][6] By packing to a specific cavity pressure, the process can compensate for viscosity shifts from shot to shot, ensuring a consistent amount of material is packed into the mold.[6]

For novel polymer testing, a DECOUPLED MOLDING® III approach is highly recommended as it provides the most detailed insight into the material's behavior.

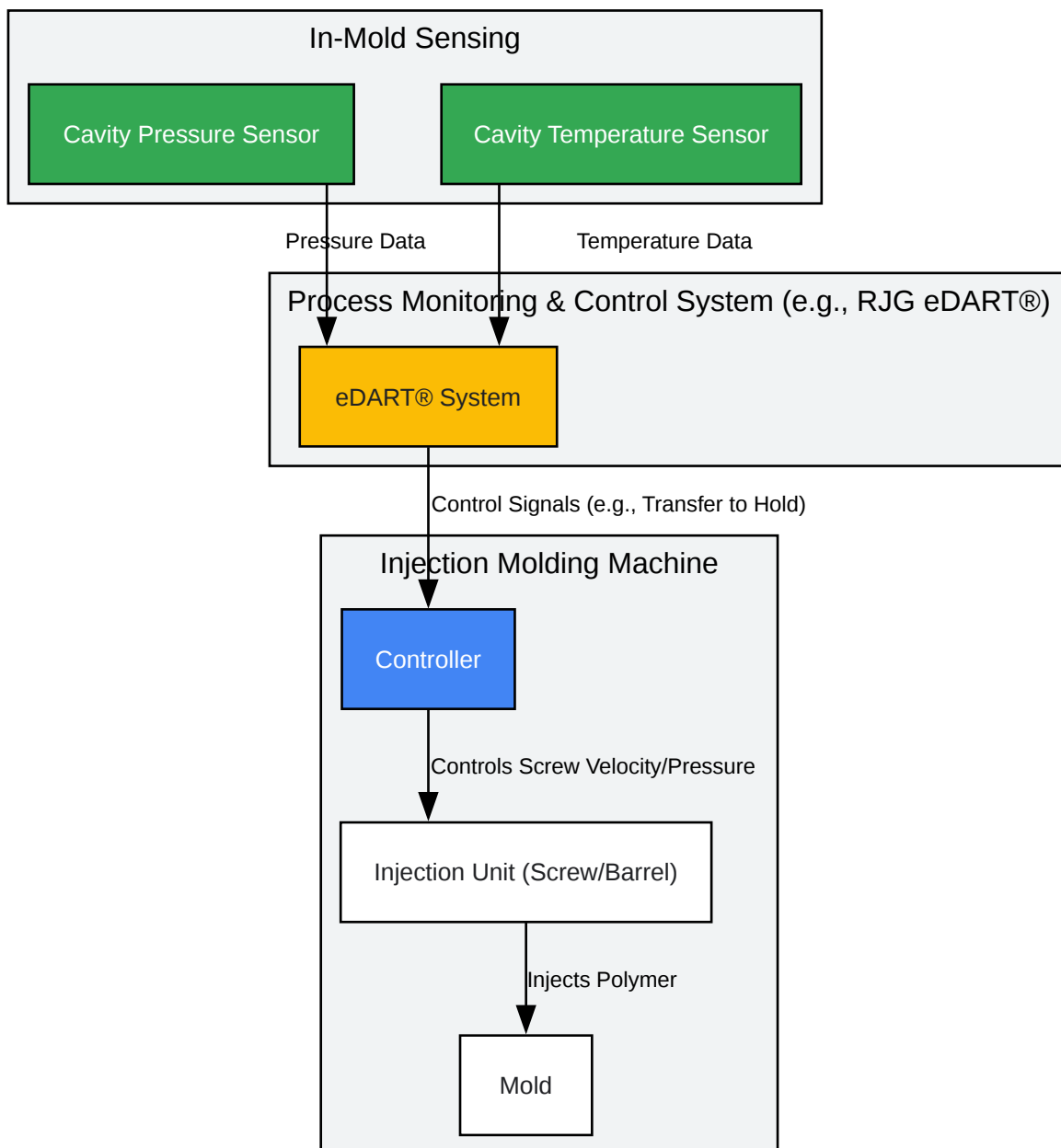
Experimental Workflow for Novel Polymer Characterization

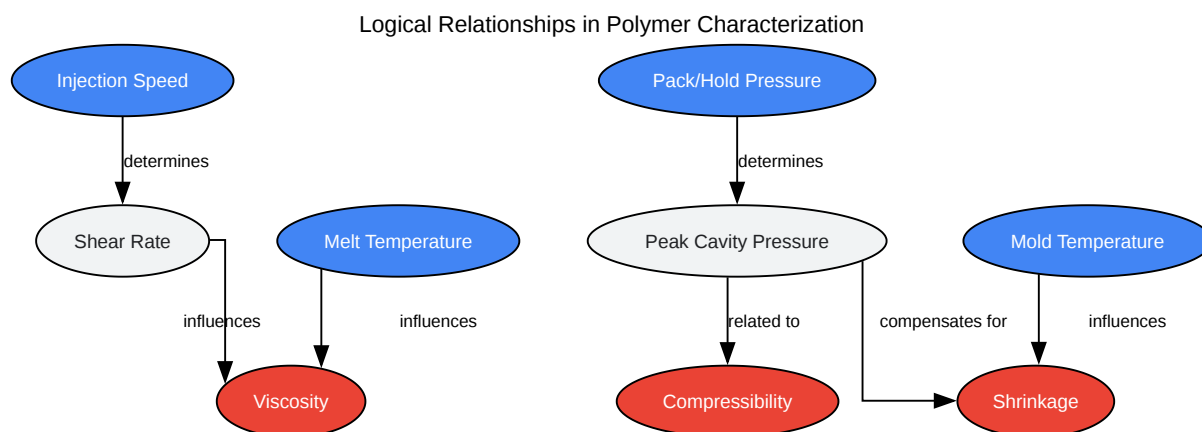
The following workflow outlines a systematic approach to characterizing a novel polymer using DECOUPLED MOLDING®.

Experimental Workflow for Novel Polymer Characterization



DECOUPLED MOLDING® III Signaling Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Decoupled Molding(SM) [plasticsnet.com]
- 2. crescentind.com [crescentind.com]
- 3. kaysun.com [kaysun.com]
- 4. ims-tex.com [ims-tex.com]
- 5. The Pros and Cons of 3 Injection Molding Process Methods - RJG, Inc. [rjginc.com]
- 6. Cavity Pressure Control - RJG, Inc. [rjginc.com]
- 7. vikingplastics.com [vikingplastics.com]
- 8. How RJG eDart Transformed PCI's Injection Moulding Operation - Rosti [rosti.com]
- 9. eDART® System - RJG, Inc. [rjginc.com]

- 10. DECOUPLED MOLDING® III: Paving the Way for Quality Molding with Less Staffing - RJG, Inc. [rjginc.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Novel Polymer Testing using RJG DECOUPLED MOLDING®]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612025#applying-rjg-decoupled-molding-for-novel-polymer-testing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com